

A Technical Overview of Methyl Fluorosulfonate Synthesis and Safety Considerations

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Compound of Interest

Compound Name: *Methyl fluorosulfonate*

Cat. No.: *B1210642*

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Introduction

Methyl fluorosulfonate ($\text{CH}_3\text{FO}_3\text{S}$), also known as "Magic Methyl," is a powerful methylating agent used in organic synthesis.^[1] Its high reactivity makes it a valuable tool for introducing methyl groups to a wide range of molecules. However, its extreme toxicity necessitates stringent safety protocols and a thorough understanding of its properties. This document provides a technical overview of the synthesis of **methyl fluorosulfonate** from dimethyl sulfate, its chemical properties, and critical safety information.

Synthesis of Methyl Fluorosulfonate

The primary industrial synthesis of **methyl fluorosulfonate** involves the reaction of dimethyl sulfate ($(\text{CH}_3)_2\text{SO}_4$) with fluorosulfonic acid (FSO_3H).^{[1][2]} This reaction is typically carried out by the distillation of an equimolar mixture of the two reagents.^[1]

Reaction:



An older method for its preparation involves the reaction of methanol with fluorosulfonic acid.^[1]

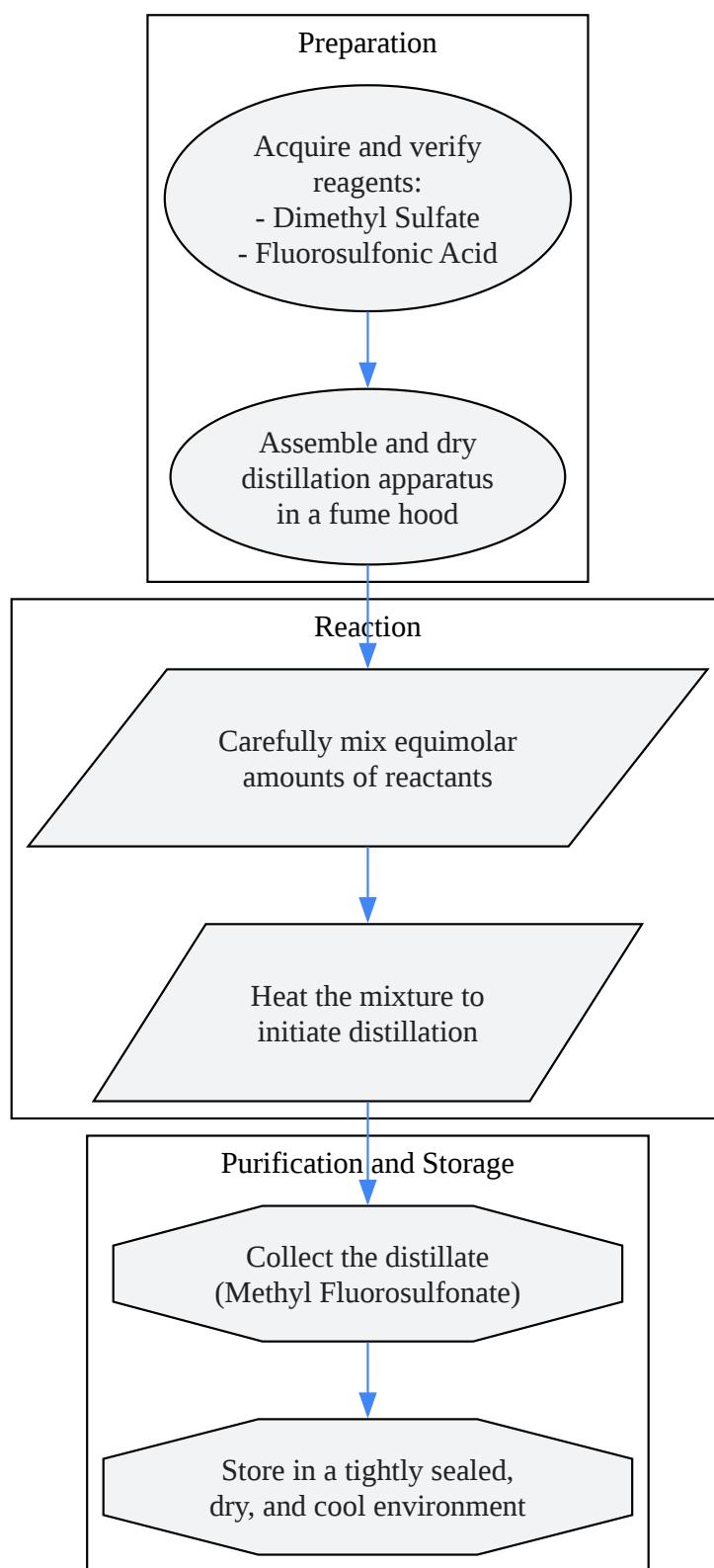
Chemical Properties and Data

Methyl fluorosulfonate is a colorless liquid with an ethereal odor.^[3] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	$\text{CH}_3\text{FO}_3\text{S}$	[1]
Molar Mass	$114.09 \text{ g}\cdot\text{mol}^{-1}$	[1]
Boiling Point	$93 \text{ }^{\circ}\text{C}$ (199 °F; 366 K)	[1]
Melting Point	$-95 \text{ }^{\circ}\text{C}$	
Density	1.45 g/mL	[1]
Flash Point	$10 \text{ }^{\circ}\text{C}$	
CAS Number	421-20-5	[1]

Experimental Considerations and Logical Workflow

The synthesis of **methyl fluorosulfonate** requires careful planning and execution due to the hazardous nature of the reactants and product. A logical workflow for this process is outlined below.



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Caption: Logical workflow for the synthesis of **methyl fluorosulfonate**.

Safety and Hazard Information

Methyl fluorosulfonate is extremely toxic and should be handled with extreme caution in a well-ventilated fume hood.[3][4] It is classified as a highly hazardous substance and a potential carcinogen.[4]

Toxicity:

- The toxicity of **methyl fluorosulfonate** is comparable to that of phosgene.[1]
- The inhaled LC₅₀ (rat, 1 hour) is approximately 5 ppm.[1][5]
- Exposure can lead to severe irritation of the respiratory tract and fatal pulmonary edema.[1][2][5]
- It is corrosive to the skin and can cause death through dermal contact.[4]

Handling and Personal Protective Equipment (PPE):

- Always wear suitable protective clothing, chemical-impermeable gloves, and eye/face protection.[3][6]
- Use spark-proof tools and explosion-proof equipment.[6]
- Ensure adequate ventilation and use a self-contained breathing apparatus if necessary.[6]
- Contaminated clothing should be removed immediately and disposed of with great care.[6]

First Aid:

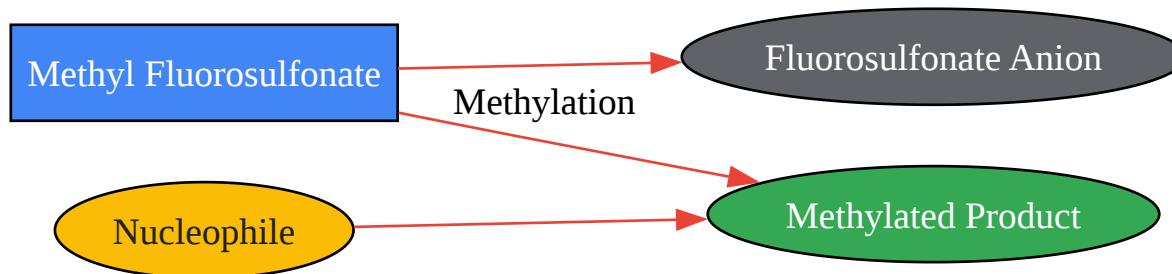
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. Consult a doctor.[6]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[6]

- Ingestion: Do not induce vomiting. Rinse mouth with water and call a poison control center or doctor immediately.[6]

Reactivity and Applications

Methyl fluorosulfonate is a potent methylating agent, though considered less powerful than methyl trifluoromethanesulfonate.[1][7] It is used in organic synthesis to add a methyl group to various functional groups.[3][5] Due to its high toxicity, it has been largely replaced by methyl trifluoromethanesulfonate in many laboratory applications.[1]

The general reaction pathway for methylation is as follows:



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Caption: General methylation reaction using **methyl fluorosulfonate**.

Disclaimer: This document is intended for informational purposes for qualified professionals and does not constitute a recommendation or endorsement for the synthesis or use of **methyl fluorosulfonate**. The synthesis and handling of this compound should only be undertaken by trained personnel in a properly equipped laboratory, with full adherence to all applicable safety regulations and guidelines.

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